

Foreword: The Analytical Imperative for a Versatile Building Block

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Compound of Interest

Compound Name:	2-(4-Amino-1-(tert-butoxycarbonyl)piperidin-4-yl)acetic acid
CAS No.:	1159983-30-8
Cat. No.:	B1532125

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2-(4-Amino-1-Boc-piperidin-4-yl)acetic acid is a non-canonical amino acid derivative that serves as a crucial building block in modern medicinal chemistry. Its rigid piperidine scaffold, coupled with the orthogonally protected amino and carboxylic acid functionalities, makes it an invaluable component in the synthesis of complex molecules, including peptide mimetics and targeted therapeutics.^{[1][2]} The purity of this intermediate is not merely a quality metric; it is a critical determinant of the safety, efficacy, and reproducibility of the subsequent drug substance synthesis. The presence of unidentified impurities can lead to downstream reaction failures, the formation of toxic by-products, or compromise the stability of the final active pharmaceutical ingredient (API).

This guide provides a comprehensive, field-proven framework for the purity analysis of 2-(4-Amino-1-Boc-piperidin-4-yl)acetic acid. It is designed for researchers, analytical scientists, and drug development professionals, moving beyond simple protocols to explain the scientific rationale behind the chosen methodologies. Our approach is rooted in an orthogonal analytical strategy, where multiple, disparate techniques are employed to build a holistic and trustworthy purity profile.

The Regulatory Landscape: A Foundation of Quality

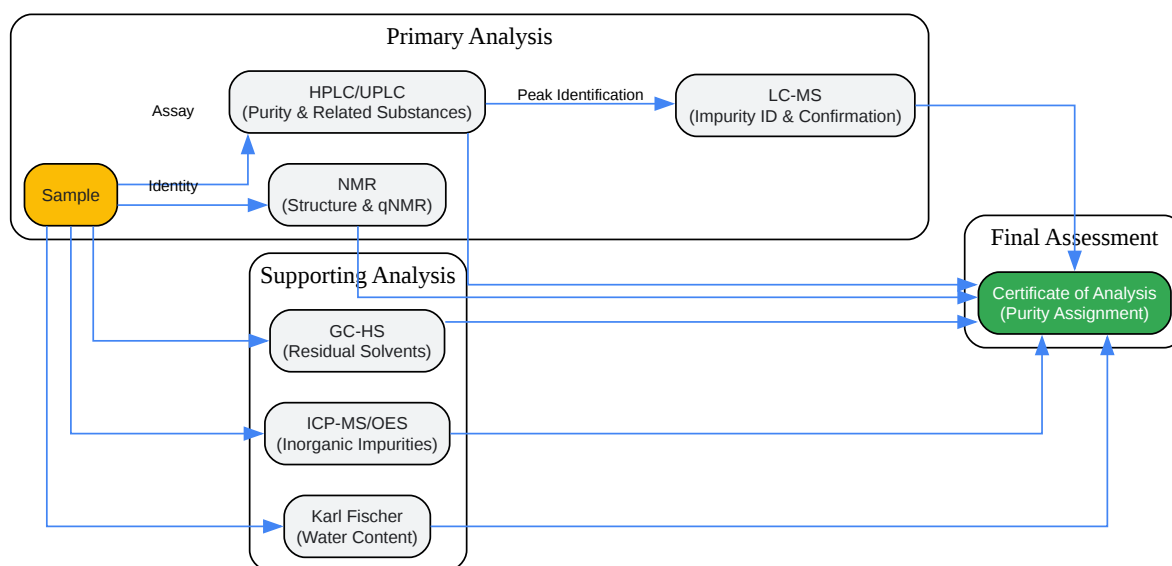
Any discussion of pharmaceutical impurity analysis must begin with the global regulatory standards. The International Council for Harmonisation (ICH) provides a framework that ensures the quality, safety, and efficacy of medicines.^[3] For a synthetic intermediate like our target molecule, the most relevant guidelines are:

- ICH Q3A(R2) - Impurities in New Drug Substances: This guideline establishes the thresholds for reporting, identifying, and qualifying impurities in APIs.^[4]^[5] While our compound is an intermediate, the principles for identifying process-related impurities are directly applicable.
- ICH M7(R1) - Assessment and Control of DNA Reactive (Mutagenic) Impurities: This provides a framework for assessing and controlling impurities that may pose a carcinogenic risk.^[5]^[6] Certain reagents or by-products in the synthesis could be genotoxic, requiring highly sensitive analytical methods to ensure their control at or below the Threshold of Toxicological Concern (TTC).^[6]^[7]

The analytical strategy detailed herein is designed to meet and exceed these stringent international standards.

An Orthogonal Analytical Workflow

A single analytical technique is insufficient to declare a compound "pure." An orthogonal approach, using methods with different separation and detection principles, is essential for a comprehensive assessment. This mitigates the risk of impurities co-eluting or being invisible to a particular detector.



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Caption: Orthogonal workflow for comprehensive purity assessment.

Core Technique: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is the cornerstone for determining purity and quantifying related substances. The choice of method parameters is critical to ensure the separation of the main component from structurally similar impurities.

Causality Behind the Method: 2-(4-Amino-1-Boc-piperidin-4-yl)acetic acid is a zwitterionic-capable molecule with both a basic amino group and an acidic carboxyl group, along with a bulky, hydrophobic Boc group.

- **Column Choice:** A C18 stationary phase is the standard choice for its hydrophobic retention mechanism, which interacts well with the Boc group and piperidine ring.
- **Mobile Phase pH Control:** The retention and peak shape of the analyte are highly dependent on its ionization state. A buffered mobile phase (e.g., phosphate or formate buffer) at a pH between 3 and 6 is crucial. In this range, the carboxylic acid is partially or fully deprotonated (anionic), and the primary amine is protonated (cationic), providing consistent chromatographic behavior.
- **Gradient Elution:** A gradient of an organic modifier (like acetonitrile or methanol) is necessary.^[8] This allows for the effective elution of early-eluting polar impurities and later-eluting non-polar impurities (e.g., dimers or protected intermediates) within a reasonable runtime.

Detailed Experimental Protocol: HPLC Purity Method

- **Reagent & Mobile Phase Preparation:**
 - **Mobile Phase A (Aqueous):** Prepare a 20 mM potassium phosphate buffer. Adjust pH to 3.0 with phosphoric acid. Filter through a 0.22 µm membrane.
 - **Mobile Phase B (Organic):** HPLC-grade Acetonitrile.
 - **Diluent:** 50:50 (v/v) mixture of Mobile Phase A and Mobile Phase B.
- **Standard & Sample Preparation:**
 - **Reference Standard Stock (1.0 mg/mL):** Accurately weigh ~25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with Diluent.
 - **Sample Solution (1.0 mg/mL):** Accurately weigh ~25 mg of the test sample into a 25 mL volumetric flask. Dissolve and dilute to volume with Diluent.
- **Chromatographic Conditions:**
 - **Instrument:** UHPLC or HPLC system with UV/PDA detection.
 - **Column:** Waters CSH C18, 2.1 x 100 mm, 1.7 µm, or equivalent.

- Column Temperature: 40 °C.
- Flow Rate: 0.4 mL/min.
- Detection Wavelength: 210 nm (where the Boc-carbamate and amide bonds absorb).
- Injection Volume: 2 µL.
- Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.0	95	5	Initial
15.0	50	50	Linear
18.0	5	95	Linear
20.0	5	95	Hold
20.1	95	5	Step
25.0	95	5	Hold

- Data Analysis:
 - Integrate all peaks.
 - Calculate the area percent purity by dividing the main peak area by the total area of all peaks.
 - Identify and quantify impurities against the main peak (assuming a relative response factor of 1.0 in the absence of qualified impurity standards).

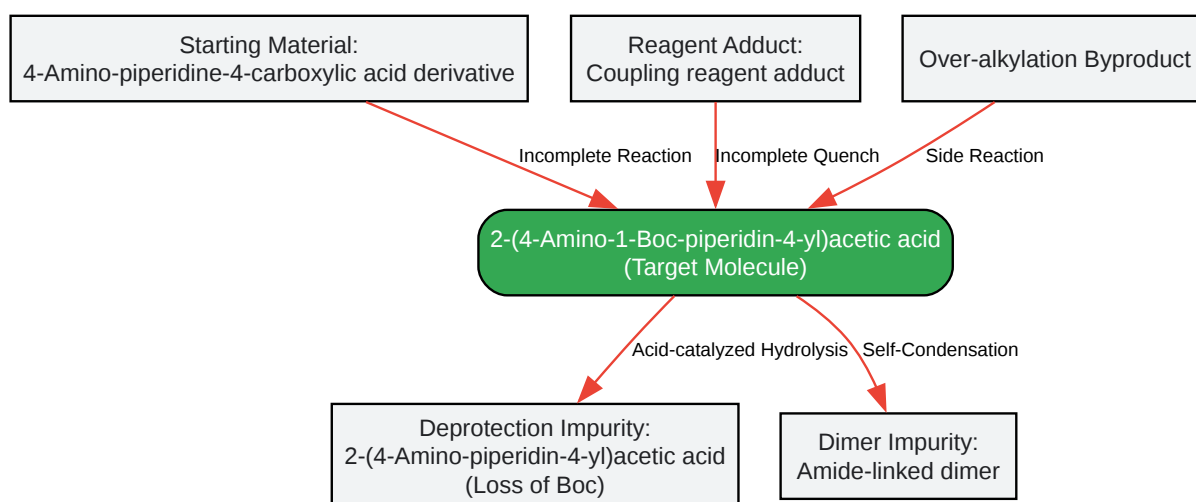
Impurity Identification by LC-MS

Any peak detected in the HPLC analysis above the identification threshold (typically 0.10% as per ICH Q3A) must be structurally characterized.[3] Liquid Chromatography-Mass Spectrometry (LC-MS) is the definitive tool for this purpose.[9]

The Power of Mass Spectrometry: By coupling the HPLC separation to a mass spectrometer, we can obtain the mass-to-charge ratio (m/z) of each impurity. High-resolution mass spectrometry (HRMS), using instruments like Q-TOF or Orbitrap, provides a highly accurate mass measurement, allowing for the determination of the elemental composition. Tandem MS (MS/MS) experiments involve fragmenting the impurity's parent ion to generate a fragmentation pattern, which acts as a "fingerprint" to elucidate its structure.[7]

Potential Process-Related and Degradation Impurities

Understanding the synthetic route is key to predicting potential impurities. A common synthesis might involve the protection of precursor molecules and subsequent coupling reactions.[10]



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Caption: Plausible impurity formation pathways.

Common Impurities to Investigate:

- Starting Materials & Intermediates: Unreacted precursors from the synthesis.

- Deprotected Impurity: Loss of the tert-butoxycarbonyl (Boc) group via acid-catalyzed hydrolysis, yielding the free piperidine.
- Dimerization Products: Self-condensation between the amino group of one molecule and the carboxylic acid of another.
- Residual Reagents and Coupling Agents: Traces of reagents like HATU or PyBOP used in amide bond formation.[\[11\]](#)[\[12\]](#)

Structural Confirmation by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is unparalleled for providing definitive structural confirmation.

- ^1H NMR: Confirms the presence of all proton environments: the characteristic nine-proton singlet of the Boc group (~1.4 ppm), the piperidine ring protons, and the methylene protons of the acetic acid moiety. The integration of these signals should match the expected proton count.[\[13\]](#)[\[14\]](#)
- ^{13}C NMR: Verifies the carbon skeleton, including the carbonyl carbons of the Boc group and the carboxylic acid, and the quaternary carbon of the piperidine ring.[\[15\]](#)[\[16\]](#)
- Quantitative NMR (qNMR): For absolute purity determination (assay), qNMR can be performed. This involves analyzing the sample with a certified, high-purity internal standard of known concentration. By comparing the integral of a unique analyte signal to a unique signal from the standard, a highly accurate, direct measure of the mass of the analyte can be determined without the need for a specific reference standard of the analyte itself.

Supporting Analytical Techniques

A complete purity profile also considers non-organic impurities.

- Residual Solvents (GC-HS): Gas chromatography with headspace injection is the standard method for quantifying residual organic solvents used during synthesis and purification, as mandated by ICH Q3C.[\[3\]](#)[\[6\]](#)

- **Inorganic Impurities (ICP-MS/OES):** Inductively Coupled Plasma - Mass Spectrometry or Optical Emission Spectrometry is used to detect and quantify elemental impurities, particularly residual catalysts (e.g., Palladium) from synthetic steps, as per ICH Q3D.[5]
- **Water Content (Karl Fischer Titration):** This is the gold standard for accurately determining the water content, which is essential for calculating the purity on an anhydrous basis.

Data Summary and Acceptance Criteria

The results from all orthogonal methods are consolidated to assign a final purity value.

Test Parameter	Method	Acceptance Criteria (Typical)	Hypothetical Result
Identity	^1H NMR, ^{13}C NMR, HRMS	Conforms to reference spectra/mass	Conforms
Assay (Purity)	HPLC (Area % Normalization)	$\geq 98.0\%$	99.5%
Highest Unspecified Impurity	HPLC	Not More Than (NMT) 0.10%	0.08%
Total Impurities	HPLC	NMT 1.0%	0.50%
Water Content	Karl Fischer Titration	NMT 0.5%	0.21%
Residual Solvents	GC-HS	Meets ICH Q3C limits	Conforms
Elemental Impurities	ICP-MS	Meets ICH Q3D limits	Conforms
Final Purity (Mass Balance)	100% - (% Impurities + % Water + % Solvents)	Report Value	99.2%

Conclusion

The purity analysis of 2-(4-Amino-1-Boc-piperidin-4-yl)acetic acid is a rigorous, multi-faceted process that underpins its successful use in pharmaceutical development. A robust analytical strategy, built on the principles of orthogonality and guided by international regulatory

standards, is non-negotiable. By integrating data from HPLC, LC-MS, NMR, and other supporting tests, scientists can build a comprehensive and trustworthy purity profile. This ensures not only the quality of the intermediate itself but also the safety and efficacy of the life-saving medicines derived from it.

References

- GMP Insiders. (n.d.). Impurities In Pharmaceuticals: Types, Regulations And Strategies. Retrieved from [\[Link\]](#)^[3]
- Pro-Lab. (2025). Understanding ICH Guidelines for Pharmaceutical Impurities: A Comprehensive Guide. Retrieved from [\[Link\]](#)^[4]
- European Medicines Agency. (n.d.). Quality: impurities. Retrieved from [\[Link\]](#)^[5]
- Pharmaffiliates. (2025). The Role of Impurity Standards in Pharmaceutical Quality Control. Retrieved from [\[Link\]](#)^[17]
- Chemass. (n.d.). Pharmaceutical Impurity Analysis Overview. Retrieved from [\[Link\]](#)^[6]
- PubChem. (n.d.). [1-(tert-Butoxycarbonyl)piperidin-4-yl]acetic acid. Retrieved from [\[Link\]](#)^[18]
- Technical Disclosure Commons. (2024). Improved Process for The Preparation of 4-Amino-1-(D-Phenylalanyl-D-Phenylalanyl-D-leucyl-D-lysyl)piperidine-4-carboxylic acid. Retrieved from [\[Link\]](#)^[19]
- Dublin City University. (2013). Development of a rapid UHPLC method for the in-process determination of coupling reagents used in peptide synthesis. Retrieved from [\[Link\]](#)^[11]
- Future Science. (n.d.). Quantitative bioanalysis by LC–MS for the development of biological drugs. Retrieved from [\[Link\]](#)^[9]
- MDPI. (n.d.). ¹³C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions. Retrieved from [\[Link\]](#)^[15]
- CSIR-NIScPR. (n.d.). Facile synthesis of 3-amino substituted piperidines from L-glutamic acid. Retrieved from [\[Link\]](#)

- Waters Corporation. (n.d.). Synthetic Peptide Impurity Analysis on Waters Reversed-Phase Columns. Retrieved from [\[Link\]](#)^[8]
- MDPI. (n.d.). Trace Level Quantification of the (–)-2-(2-amino-5-chlorophenyl)-4-cyclopropyl-1,1,1-trifluoro-3-butyn-2-ol Genotoxic Impurity in Efavirenz Drug Substance and Drug Product Using LC–MS/MS. Retrieved from [\[Link\]](#)^[7]
- J&K Scientific. (n.d.). (1-Boc-piperidin-4-yl)acetic acid, 98%. Retrieved from [\[Link\]](#)^[20]
- PubMed Central. (n.d.). Synthesis of Aminoethyl-Substituted Piperidine Derivatives as σ 1 Receptor Ligands with Antiproliferative Properties. Retrieved from [\[Link\]](#)^[10]
- PubMed. (2023). Use of N-(4-aminophenyl)piperidine derivatization to improve organic acid detection with supercritical fluid chromatography-mass spectrometry. Retrieved from [\[Link\]](#)^[21]
- ARPI - UNIP. (n.d.). Design, synthesis and biological evaluation of second- generation benzoylpiperidine derivatives as reversible monoacylglycerol lipase (MAGL) inhibitors. Retrieved from [\[Link\]](#)^[12]
- Wiley-VCH. (n.d.). 2-Piperidine carboxylic acid N-BOC,TMS - ¹³C NMR. Retrieved from [\[Link\]](#)^[16]
- J&K Scientific. (n.d.). (4-Fmoc-amino-1-Boc-piperidin-4-yl)acetic acid. Retrieved from [\[Link\]](#)^[2]

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. jk-sci.com [jk-sci.com]
- 3. gmpinsiders.com [gmpinsiders.com]

- [4. tasianinch.com \[tasianinch.com\]](https://tasianinch.com)
- [5. Quality: impurities | European Medicines Agency \(EMA\) \[ema.europa.eu\]](https://ema.europa.eu)
- [6. Pharmaceutical Impurity Analysis Overview \(Primer\) – Chemass \[chemass.si\]](https://chemass.si)
- [7. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [8. waters.com \[waters.com\]](https://waters.com)
- [9. info.bioanalysis-zone.com \[info.bioanalysis-zone.com\]](https://info.bioanalysis-zone.com)
- [10. Synthesis of Aminoethyl-Substituted Piperidine Derivatives as \$\sigma_1\$ Receptor Ligands with Antiproliferative Properties - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [11. doras.dcu.ie \[doras.dcu.ie\]](https://doras.dcu.ie)
- [12. arpi.unipi.it \[arpi.unipi.it\]](https://arpi.unipi.it)
- [13. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [14. 4-Amino-1-Boc-piperidine\(87120-72-7\) \$^1\text{H}\$ NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [15. \$^{13}\text{C}\$ NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions \[mdpi.com\]](https://mdpi.com)
- [16. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [17. pharmaffiliates.com \[pharmaffiliates.com\]](https://pharmaffiliates.com)
- [18. \[1-\(tert-Butoxycarbonyl\)piperidin-4-yl\]acetic acid | \$\text{C}_{12}\text{H}_{21}\text{NO}_4\$ | CID 1512539 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [19. tdcommons.org \[tdcommons.org\]](https://tdcommons.org)
- [20. jk-sci.com \[jk-sci.com\]](https://jk-sci.com)
- [21. Use of N-\(4-aminophenyl\)piperidine derivatization to improve organic acid detection with supercritical fluid chromatography-mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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